

Application Notes and Protocols: Quantifying BDM88855-Mediated Antibiotic Potentiation

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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Introduction

The emergence of multidrug-resistant (MDR) Gram-negative bacteria poses a significant threat to global health. One of the primary mechanisms of resistance is the overexpression of efflux pumps, which actively expel antibiotics from the bacterial cell, reducing their intracellular concentration and efficacy. The AcrAB-TolC efflux pump is a major contributor to MDR in Enterobacterales such as *Escherichia coli* and *Klebsiella pneumoniae*.

BDM88855 is a novel pyridylpiperazine-based allosteric inhibitor of the AcrAB-TolC efflux pump.[1][2][3] It acts by binding to a unique site on the transmembrane domain of the AcrB protein, a key component of the pump.[4][5][6] This binding event inhibits the functional catalytic cycle of the pump, leading to increased intracellular accumulation of antibiotics and potentiation of their activity.[1][4] These application notes provide detailed protocols for quantifying the antibiotic potentiating effects of **BDM88855**.

Data Presentation

The following tables summarize the quantitative data on the potentiation of various antibiotics by **BDM88855** in E. coli.

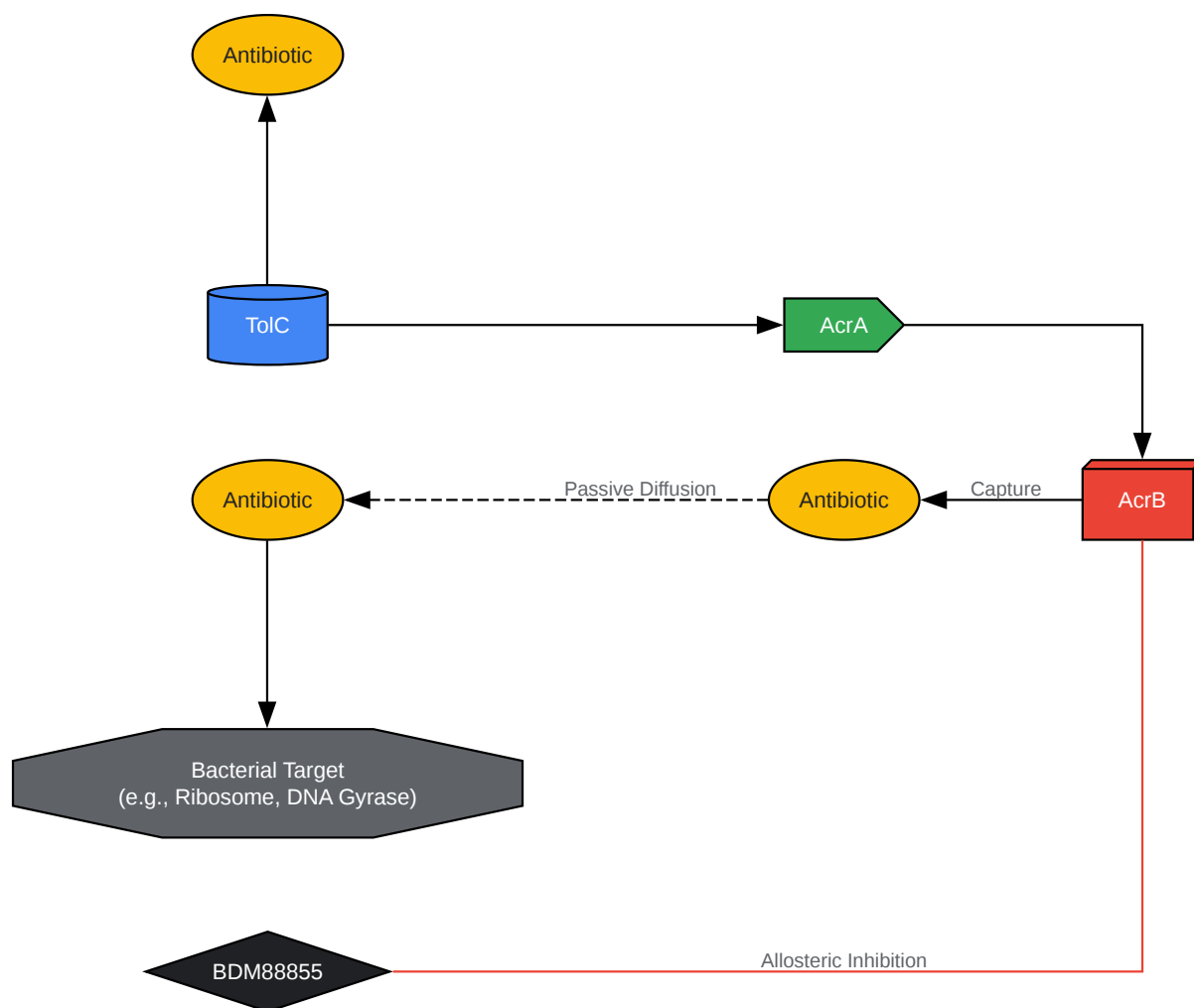
Table 1: In Vitro Antibiotic Potentiation by **BDM88855** in E. coli

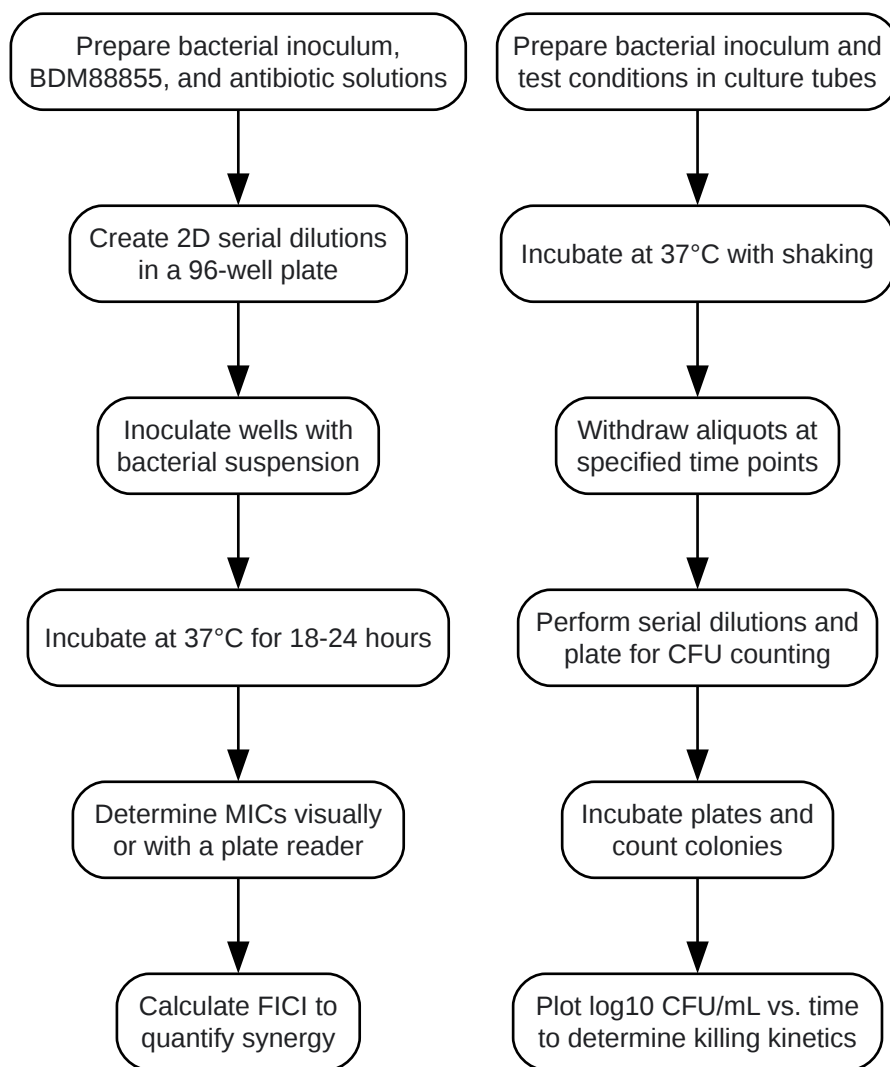
Antibiotic	Fold Potentiation with BDM88855.HCl (100 µM)
Oxacillin	>30-fold
Linezolid	>30-fold
Novobiocin	8-fold
Fusidic Acid	8-fold
Chloramphenicol	8-fold
Pyridomycin	4-fold
Tetracycline	4-fold
Erythromycin	2-fold
Ciprofloxacin	2-fold

Data compiled from studies on wild-type E. coli.[\[2\]](#)

Signaling Pathways and Mechanisms

BDM88855 functions by directly inhibiting the AcrAB-TolC efflux pump, a tripartite system in Gram-negative bacteria responsible for extruding a broad range of substrates, including many classes of antibiotics.





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References

- 1. [Pyridylpiperazine efflux pump inhibitor boosts in vivo antibiotic efficacy against K. pneumoniae - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [mdpi.com \[mdpi.com\]](#)

- [3. BDM88855|COA \[dcchemicals.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Exploring transmembrane allostery in the MexB: DB08385 variant as a promising inhibitor-like candidate against Pseudomonas aeruginosa antibiotic resistance: a computational study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Quantifying BDM88855-Mediated Antibiotic Potentiation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15563310/docs#application-notes-and-protocols-quantifying-bdm88855-mediated-antibiotic-potentiation\]](https://www.benchchem.com/product/b15563310/docs#application-notes-and-protocols-quantifying-bdm88855-mediated-antibiotic-potentiation)

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